

Structure-Activity Relationship (SAR) comparison of quinoline analogs

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Compound of Interest

Compound Name: 4-(4-Methylpiperazin-1-yl)quinoline

CAS No.: 54797-33-0

Cat. No.: B2465903

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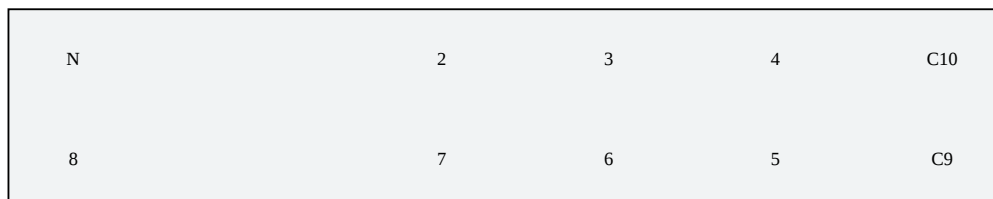
As a Senior Application Scientist, this guide provides an in-depth comparative analysis of the structure-activity relationships (SAR) of quinoline analogs across several key therapeutic areas. The quinoline scaffold is a privileged structure in medicinal chemistry, forming the backbone of numerous synthetic and natural products with a wide array of biological activities.^[1] This guide will explore the nuanced structural modifications that enhance the efficacy of quinoline derivatives as anticancer, antimalarial, and antibacterial agents, supported by experimental data and detailed protocols.

The Quinoline Scaffold: A Foundation for Diverse Bioactivity

The quinoline ring system, a fusion of a benzene and a pyridine ring, offers multiple positions for substitution, allowing for the fine-tuning of its physicochemical and pharmacological properties. The versatility of this scaffold has made it a focal point for the development of novel therapeutic agents.^{[1][2]} Key positions for modification include the C2, C4, C7, and C8 positions, each influencing the molecule's interaction with biological targets.

General Structure of the Quinoline Nucleus

Substitutions at various positions modulate biological activity.



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Caption: A diagram illustrating the basic quinoline scaffold and its numbered positions.

SAR Comparison of Quinoline Analogs as Anticancer Agents

Quinoline derivatives have shown significant promise as anticancer agents, with mechanisms of action that include inhibition of topoisomerase enzymes, protein kinases, and induction of apoptosis.[3][4]

Key SAR Insights for Anticancer Activity:

- Substitution at C2: The introduction of various groups at the C2 position can significantly impact cytotoxicity. For instance, 2-cyano-3-(substituted phenyl)-N-(quinolin-3-yl) acrylamide derivatives have demonstrated notable activity against breast cancer cell lines (MCF-7).[3]
- Substitution at C4: 4-Aminoquinoline derivatives are particularly important. The presence of a substituted amino group at this position is often essential for activity.[5] For example, 4-(4-chloroanilino)quinoline derivatives have shown potent cytotoxicity against both MCF-7 and A549 (non-small cell lung cancer) cell lines.[6]
- Substitution at C7: The introduction of a chlorine atom at the C7 position, as seen in chloroquine, can enhance anticancer activity.[3]

- Carboxamide Linkage: Incorporating a carboxamide linkage at different positions of the quinoline ring has been an effective strategy to enhance anticancer potency.[4]

Comparative Data of Anticancer Quinoline Analogs:

Compound	Modification	Cancer Cell Line	IC50 (μM)	Reference
Doxorubicin (Control)	-	MCF-7	-	[3]
Compound 11	2-Cyano-3-(4-hydroxy-3-methoxyphenyl)-N-(quinolin-3-yl) acrylamide	MCF-7	29.8	[3]
Compound 13	2-Cyano-3-(4-fluorophenyl)-N-(quinolin-3-yl) acrylamide	MCF-7	40.0	[3]
Compound 6c	4-(4-chloroanilino)quinoline derivative	MCF-7	3.42	[6]
Compound 6c	4-(4-chloroanilino)quinoline derivative	A549	5.97	[6]

Experimental Protocol: MTT Assay for Cytotoxicity

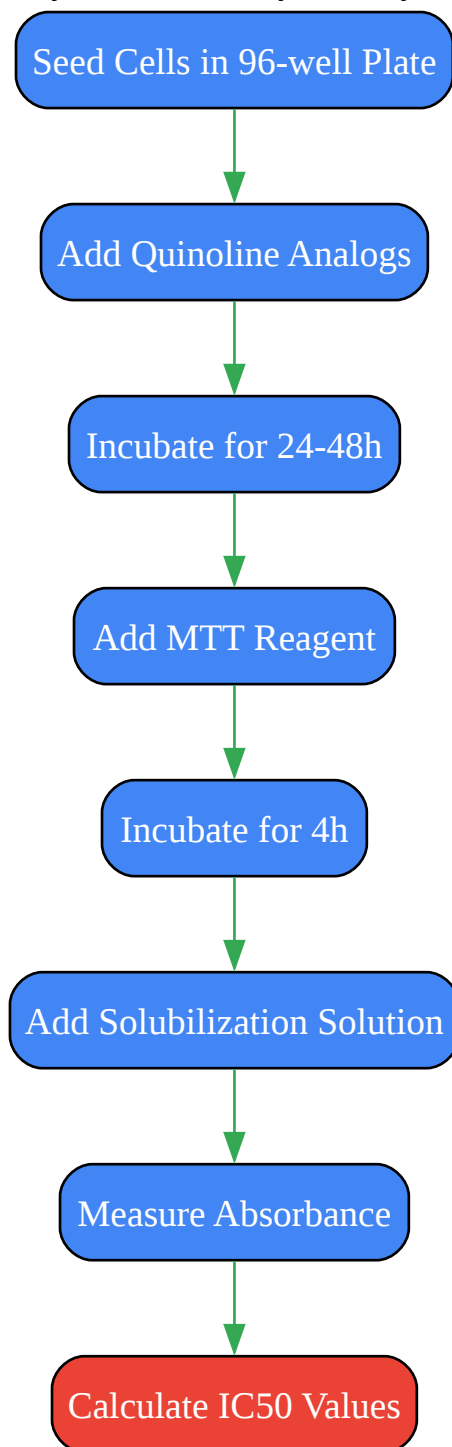
The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric method used to assess cell viability.[7] Metabolically active cells reduce the yellow MTT to purple formazan crystals.[8]

Step-by-Step Protocol:

- Cell Seeding: Seed cancer cells (e.g., MCF-7) in a 96-well plate at a density of 5×10^4 cells/well and incubate for 24 hours.

- **Compound Addition:** Treat the cells with various concentrations of the quinoline analogs and incubate for 24-48 hours.
- **MTT Reagent Addition:** Add 10 μ L of MTT labeling reagent (final concentration 0.5 mg/mL) to each well.
- **Incubation:** Incubate the plate for 4 hours at 37°C in a humidified atmosphere with 5-6.5% CO₂.
- **Solubilization:** Add 100 μ L of solubilization solution to each well and incubate overnight to dissolve the formazan crystals.
- **Absorbance Measurement:** Measure the absorbance at a wavelength between 550 and 600 nm using a microplate reader.

MTT Assay Workflow for Cytotoxicity Screening



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Caption: A flowchart of the MTT assay protocol.

SAR Comparison of Quinoline Analogs as Antimalarial Agents

Quinolines are a cornerstone of antimalarial therapy, with chloroquine being a classic example. Their mechanism of action often involves inhibiting the polymerization of heme into hemozoin in the parasite's food vacuole.[\[9\]](#)

Key SAR Insights for Antimalarial Activity:

- **4-Aminoquinoline Core:** The 4-aminoquinoline scaffold is crucial for antimalarial activity.[\[5\]](#)
- **Side Chain:** The nature of the side chain at the 4-amino position significantly influences activity. Smaller dialkylamino groups tend to enhance efficacy, while bulky groups can reduce it.[\[10\]](#)
- **C7-Chloro Group:** A chlorine atom at the 7-position of the quinoline ring is a key feature for the activity of many 4-aminoquinoline antimalarials like chloroquine.
- **Molecular Hybridization:** Combining the quinoline scaffold with other pharmacophores, such as piperidine, can be beneficial for uptake and accumulation of the drug.[\[9\]](#)

Comparative Data of Antimalarial Quinoline Analogs:

Compound	Modification	P. falciparum Strain	IC50 (μM)	Reference
Chloroquine (Control)	-	-	-	[11]
Compound 1a	Diethylamine side chain	P. falciparum	2.2	[10]
Compound with dimethylamino group	Dimethylamino side chain	P. falciparum	1.2	[10]
Compound 12	2-Chloroquinoline with 1,3,4-oxadiazole at C3	P. falciparum	0.46 μg/mL	[11]
Compound 71	Neocryptolepine analog	CQS Pf3D7	1.233	[9]
Compound 71	Neocryptolepine analog	MDR PfK1	1.361	[9]

Experimental Protocol: In Vitro Antiplasmodial Assay (SYBR Green I-based)

This assay measures parasite proliferation by quantifying parasitic DNA using the fluorescent dye SYBR Green I.[\[12\]](#)

Step-by-Step Protocol:

- Plate Preparation: Prepare serial dilutions of the test compounds in a 96-well plate.[\[12\]](#)
- Parasite Addition: Add a parasite suspension (e.g., P. falciparum 3D7 strain) with 2% parasitemia and 2% hematocrit to each well.[\[12\]](#)
- Incubation: Incubate the plate for 72 hours under appropriate conditions (e.g., 37°C, 5% CO₂).[\[13\]](#)

- Lysis and Staining: Add SYBR Green I lysis buffer to each well and incubate in the dark for 1-2 hours.[\[12\]](#)
- Fluorescence Measurement: Measure the fluorescence intensity using a microplate reader.[\[12\]](#)
- Data Analysis: Determine the IC50 value by plotting the percentage of parasite growth inhibition against the log of the compound concentration.[\[12\]](#)

SAR Comparison of Quinoline Analogs as Antibacterial Agents

Quinoline derivatives have also demonstrated significant potential as antibacterial agents, particularly against Gram-positive bacteria.[\[14\]](#)

Key SAR Insights for Antibacterial Activity:

- Substitutions on the Quinoline Ring: The presence of specific substituents can enhance antibacterial activity. For example, 9-bromo substituted indolizinoquinoline-5,12-dione derivatives are potent against MRSA.[\[15\]](#)
- Carboxylic Acid Moiety: The presence of a carboxylic acid group can contribute to moderate to excellent antibacterial activity.[\[16\]](#)
- N-methylbenzofuro[3,2-b]quinoline derivatives: These have shown activity against vancomycin-resistant *E. faecium*.[\[15\]](#)
- 2-sulfoether-4-quinolone scaffolds: These have demonstrated potency against *S. aureus* and *B. cereus*.[\[15\]](#)

Comparative Data of Antibacterial Quinoline Analogs:

Compound	Modification	Bacterial Strain	MIC (µg/mL)	Reference
Vancomycin (Control)	-	C. difficile	0.5	[14]
Compound 6	Facilely accessible quinoline derivative	C. difficile	1.0	[14]
Compound 7	9-bromo substituted indolizinoquinoline-5,12-dione	MRSA	2	[15]
Compound 8	N-methylbenzoindolo[3,2-b]quinoline	Vancomycin-resistant E. faecium	4	[15]
Compound 43a	Quinoline-based amino acid derivative	S. aureus, E. coli, B. subtilis, P. aeruginosa	0.62 mg/mL	[16]

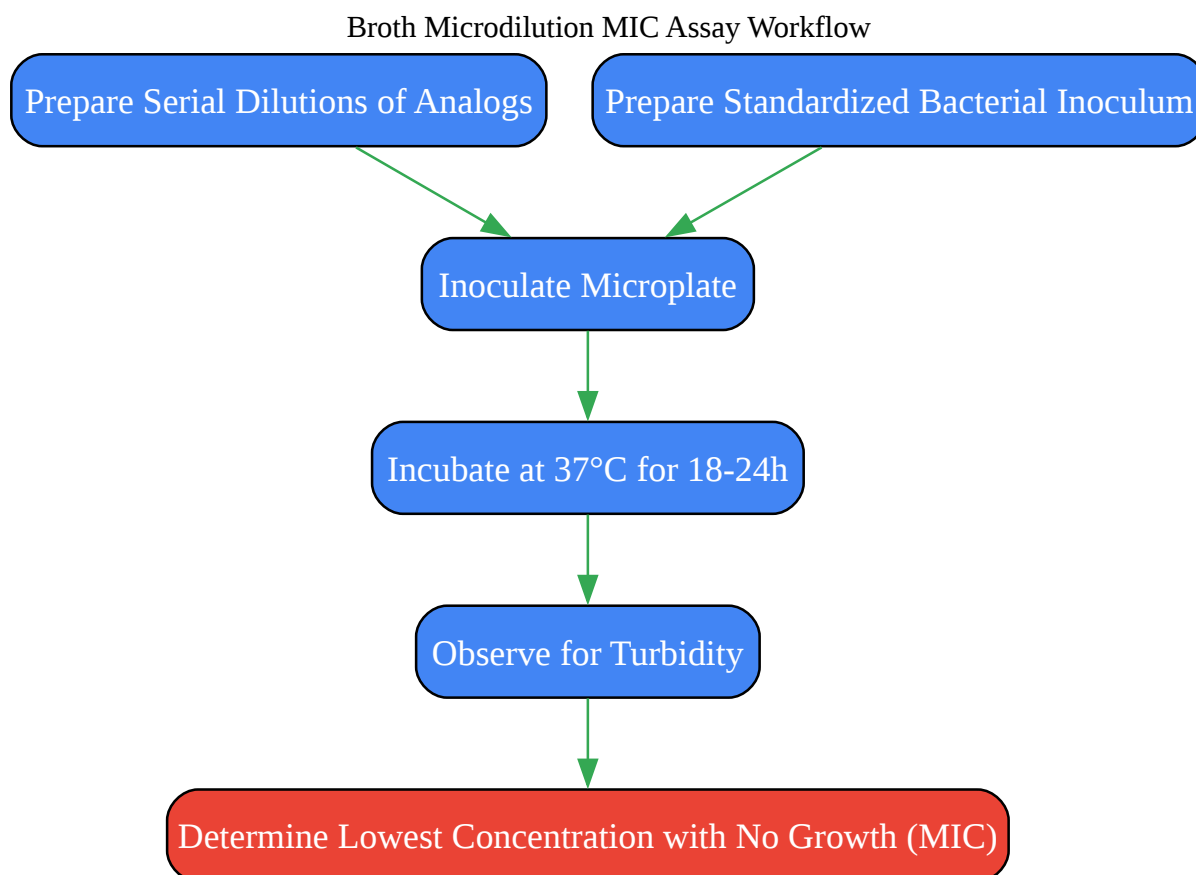
Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

The MIC is the lowest concentration of an antimicrobial agent that inhibits the visible growth of a microorganism.[\[17\]](#)[\[18\]](#) The broth microdilution method is a common technique.[\[18\]](#)

Step-by-Step Protocol:

- Preparation of Dilutions: Prepare two-fold serial dilutions of the quinoline analogs in a 96-well microtiter plate containing broth medium.[\[18\]](#)[\[19\]](#)
- Inoculum Preparation: Prepare a standardized bacterial suspension (e.g., $\sim 5 \times 10^5$ CFU/mL).[\[17\]](#)
- Inoculation: Inoculate each well with the bacterial suspension.[\[19\]](#)

- Incubation: Incubate the plate at 37°C for 18-24 hours.[17][18]
- Result Determination: The MIC is the lowest concentration of the compound at which no visible turbidity (bacterial growth) is observed.[17]



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Caption: A flowchart of the broth microdilution MIC assay.

Conclusion and Future Perspectives

The quinoline scaffold remains a highly valuable framework in the design and development of new therapeutic agents. The structure-activity relationship studies summarized in this guide highlight the critical role of specific substitutions at various positions on the quinoline ring in determining the biological activity and selectivity of its analogs. Future research will likely focus on the synthesis of novel quinoline hybrids, combining the quinoline nucleus with other

pharmacologically active moieties to enhance efficacy, overcome drug resistance, and reduce toxicity.

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